Application Note and Synthesis Protocol for 5-(3,5-Dimethylphenoxy)pentanoic Acid

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Compound of Interest	
Compound Name:	*5-(3,5-Dimethylphenoxy)pentanoic acid*
CAS No.:	*87411-40-3*
Cat. No.:	*B8657486*

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This document provides a detailed protocol for the synthesis of **5-(3,5-Dimethylphenoxy)pentanoic acid**, a valuable intermediate in pharmaceutical research and development. The synthesis is based on the robust and widely applicable Williamson ether synthesis, a reliable method for forming aryl ethers.[1][2] This guide offers a step-by-step methodology, explains the underlying chemical principles, and provides the necessary information for successful synthesis and purification.

Introduction

Aryloxyalkanoic acids are a class of organic compounds with significant importance in medicinal chemistry and materials science. **5-(3,5-Dimethylphenoxy)pentanoic acid**, in particular, serves as a key building block for the synthesis of more complex molecules with potential therapeutic applications. Its structure, featuring a substituted aromatic ring linked to an aliphatic carboxylic acid via an ether bond, is a common motif in biologically active

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compounds. The protocol detailed herein describes a straightforward and efficient two-step synthesis of this target molecule.

Synthesis Overview

The synthesis of **5-(3,5-Dimethylphenoxy)pentanoic acid** is achieved through a two-step process:

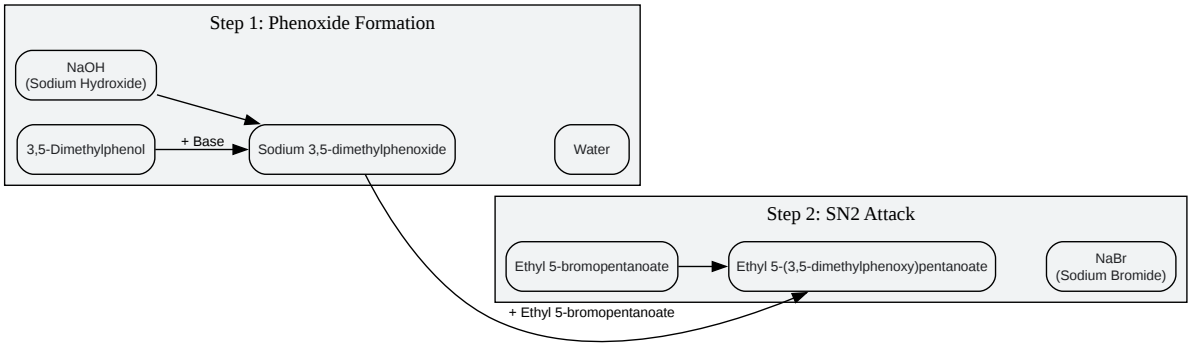
- Williamson Ether Synthesis: The sodium salt of 3,5-dimethylphenol (3,5-dimethylphenoxide) is reacted with a suitable 5-halopentanoate ester, such as ethyl 5-bromopentanoate. This reaction proceeds via an SN2 mechanism to form the corresponding ester, ethyl 5-(3,5-dimethylphenoxy)pentanoate.[1][2][3]

- Ester Hydrolysis: The resulting ester is then hydrolyzed under basic conditions, followed by acidification, to yield the final product, **5-(3,5-Dimethylphenoxy)pentanoic acid**.

Reaction Mechanism: The Williamson Ether Synthesis

The core of this synthesis is the Williamson ether synthesis, a classic SN2 reaction.[1][2][3] In the first step, a strong base is used to deprotonate the phenolic hydroxyl group of 3,5-dimethylphenol, forming a highly nucleophilic phenoxide ion. This phenoxide then attacks the electrophilic carbon atom of the alkyl halide (ethyl 5-bromopentanoate), which bears a partial positive charge due to the electronegativity of the bromine atom. The reaction proceeds via a backside attack, leading to an inversion of configuration at the electrophilic carbon (though not relevant in this specific case as the carbon is not a stereocenter). The bromide ion is displaced as a leaving group, resulting in the formation of the ether linkage.

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Figure 1: Reaction mechanism for the Williamson ether synthesis step.

Materials and Methods

Reagents and Solvents

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Reagent/Solvent	Formula	Molar Mass (g/mol)	Purity	Supplier
3,5-Dimethylphenol	C8H10O	122.16	≥99%	Sigma-Aldrich
Ethyl 5-bromopentanoate	C7H13BrO2	209.08	≥98%	Sigma-Aldrich
Sodium Hydroxide (NaOH)	NaOH	40.00	≥98%	Fisher Scientific
Potassium Carbonate (K2CO3)	K2CO3	138.21	≥99%	Acros Organics
Dimethylformamide (DMF)	C3H7NO	73.09	Anhydrous, ≥99.8%	Sigma-Aldrich
Diethyl Ether (Et2O)	(C2H5)2O	74.12	Anhydrous, ≥99.7%	Fisher Scientific
Hydrochloric Acid (HCl)	HCl	36.46	6 M aqueous solution	VWR
Magnesium Sulfate (MgSO4)	MgSO4	120.37	Anhydrous	Sigma-Aldrich
Deionized Water	H2O	18.02	-	-

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Work in a well-ventilated fume hood.
- 3,5-Dimethylphenol is toxic and an irritant; avoid skin contact and inhalation.

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- Sodium hydroxide is corrosive and can cause severe burns.
- Diethyl ether is extremely flammable; ensure there are no open flames or spark sources in the vicinity.[4]
- Handle all chemicals with care and consult the safety data sheets (SDS) before use.

Experimental Protocol

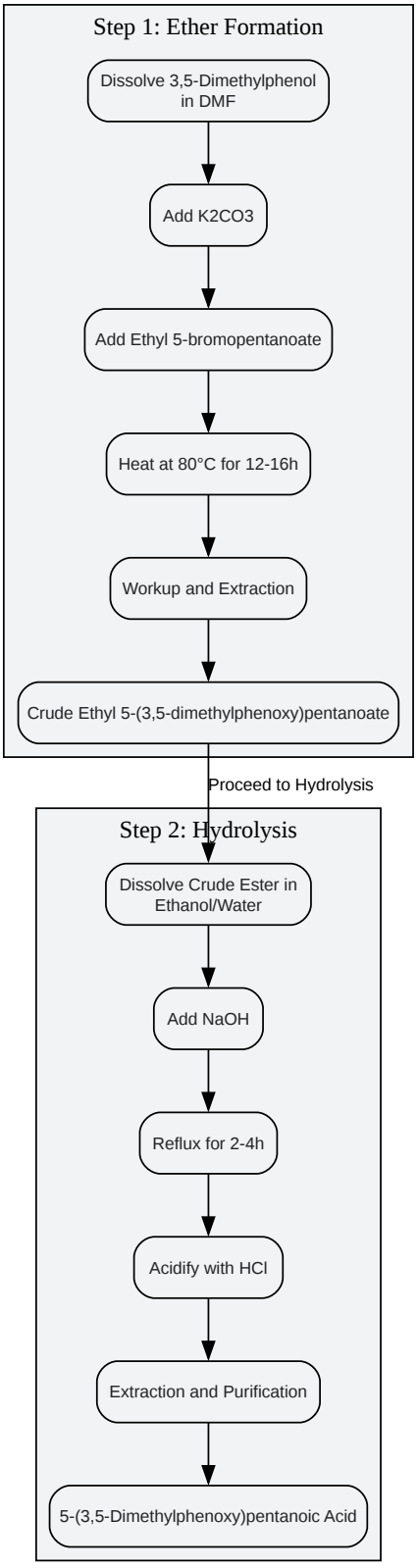
Step 1: Synthesis of Ethyl 5-(3,5-dimethylphenoxy)pentanoate

- To a dry 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 3,5-dimethylphenol (10.0 g, 81.8 mmol) and anhydrous dimethylformamide (DMF, 100 mL).
- Stir the mixture at room temperature until the 3,5-dimethylphenol has completely dissolved.
- Add potassium carbonate (13.6 g, 98.2 mmol) to the solution.
- Slowly add ethyl 5-bromopentanoate (18.8 g, 89.9 mmol) to the reaction mixture dropwise over 15 minutes.
- Heat the reaction mixture to 80 °C and maintain this temperature with stirring for 12-16 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) using a 4:1 hexane:ethyl acetate eluent system.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Pour the reaction mixture into 300 mL of deionized water and transfer to a 500 mL separatory funnel.
- Extract the aqueous layer with diethyl ether (3 x 100 mL).
- Combine the organic layers and wash with deionized water (2 x 100 mL) and then with brine (1 x 100 mL).

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- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude ethyl 5-(3,5-dimethylphenoxy)pentanoate as an oil.

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Figure 2: Overall workflow for the synthesis of **5-(3,5-Dimethylphenoxy)pentanoic acid**.

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Step 2: Hydrolysis of Ethyl 5-(3,5-dimethylphenoxy)pentanoate

- Transfer the crude ethyl 5-(3,5-dimethylphenoxy)pentanoate to a 500 mL round-bottom flask.
- Add a solution of sodium hydroxide (6.5 g, 162.5 mmol) in a mixture of ethanol (100 mL) and deionized water (50 mL).
- Heat the mixture to reflux and maintain for 2-4 hours, or until TLC analysis indicates the complete consumption of the starting ester.
- Cool the reaction mixture to room temperature and remove the ethanol under reduced pressure.
- Dilute the remaining aqueous solution with 100 mL of deionized water.
- Wash the aqueous layer with diethyl ether (2 x 50 mL) to remove any unreacted starting material or non-polar impurities.
- Carefully acidify the aqueous layer to a pH of approximately 2 by the slow addition of 6 M hydrochloric acid while stirring in an ice bath.[4] A white precipitate should form.
- Extract the acidified aqueous layer with diethyl ether (3 x 100 mL).
- Combine the organic extracts and wash with brine (1 x 100 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to yield the crude **5-(3,5-Dimethylphenoxy)pentanoic acid**.

Purification and Characterization

The crude product can be purified by recrystallization from a suitable solvent system, such as a mixture of hexane and ethyl acetate or aqueous methanol.[5][6] The purity of the final product should be assessed by techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

Expected Results

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The overall yield of **5-(3,5-Dimethylphenoxy)pentanoic acid** is typically in the range of 70-85% based on the starting 3,5-dimethylphenol. The final product should be a white to off-white solid.

Troubleshooting

- Low yield in Step 1: Ensure all reagents and solvents are anhydrous, as water can react with the base and reduce the yield of the phenoxide. Incomplete reaction can be addressed by extending the reaction time or increasing the temperature slightly.
- Incomplete hydrolysis in Step 2: If the ester is not fully hydrolyzed, increase the reflux time or the concentration of the sodium hydroxide solution.
- Oily product after acidification: If the product does not precipitate as a solid, it may be due to impurities. In this case, perform a thorough extraction and consider purification by column chromatography on silica gel.

Conclusion

This protocol provides a reliable and efficient method for the synthesis of **5-(3,5-Dimethylphenoxy)pentanoic acid**. By following these detailed steps and adhering to good laboratory practices, researchers can successfully synthesize this valuable compound for their research and development needs. The use of the Williamson ether synthesis ensures a high yield and a straightforward purification process.

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